Structure-activity relationship (SAR) of para-substituted phenethylamines

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Compound of Interest

Compound Name:	*Propyl({2-[4-(trifluoromethoxy)phenyl]ethyl})amine*
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Technical Guide: SAR of Para-Substituted Phenethylamines

Executive Summary

The phenethylamine scaffold (

) serves as the structural backbone for a vast array of psychoactive compounds. While the

-carbon substitution (e.g., methyl in amphetamines) dictates metabolic stability and oral bioavailability, the substituent at the para (4-) position of the phenyl ring is the primary determinant of receptor selectivity and intrinsic efficacy.

This guide analyzes how para-substitution shifts the pharmacodynamic profile from catecholamine reuptake inhibition/release (e.g., Amphetamine) to selective serotonergic neurotoxicity (e.g., p-Chloroamphetamine) or potent 5-HT2A receptor agonism (e.g., 2C-B, DOI).

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The Pharmacophore: Structural Determinants

The phenethylamine pharmacophore requires precise steric and electronic tuning at the 4-position.

The Scaffold Logic

The molecule consists of a lipophilic phenyl ring, a two-carbon ethyl chain, and a terminal amine.

- Electronic Effect: Electron-donating groups (EDGs) like methoxy (-OCH3) at positions 2 and 5 are often prerequisites for high 5-HT2A affinity (the "2,5-dimethoxy" pattern).
- Steric Effect (The Para Position): The 4-position interacts with a hydrophobic pocket deep within the receptor binding site. The size (molar refractivity) and lipophilicity (LogP) of this substituent correlate directly with binding affinity up to a steric limit.

Visualization of the SAR Logic

The following diagram illustrates the critical substitution points and their pharmacological impact.

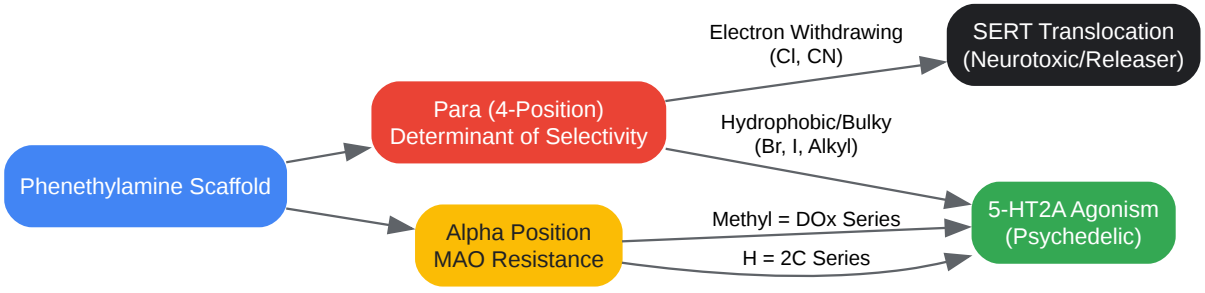

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Figure 1: Functional divergence based on substituent choices. The para-position dictates the target (Receptor vs. Transporter), while the alpha-position dictates duration and potency.

5-HT2A Agonism: The Psychedelic Axis

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When the phenethylamine core is substituted with 2,5-dimethoxy groups, the 4-position becomes the "volume knob" for 5-HT2A receptor affinity.

Mechanistic Action

Agonists like DOI (2,5-dimethoxy-4-iodoamphetamine) or 2C-B (2,5-dimethoxy-4-bromophenethylamine) bind to the orthosteric site of the 5-HT2A receptor.

- Residue Interaction: The 4-substituent interacts with Trp3.28 (tryptophan) in transmembrane helix 3.
- Conformational Change: Binding induces the outward movement of Transmembrane Helix 6 (TM6), exposing the intracellular loop 2 (ICL2) to couple with the

  protein [1].

The "Specific" Signaling Pathway

Unlike serotonin itself, which activates multiple pathways, para-substituted phenethylamines often exhibit functional selectivity (biased agonism), preferentially activating the Phospholipase C (PLC) pathway over

-arrestin recruitment.

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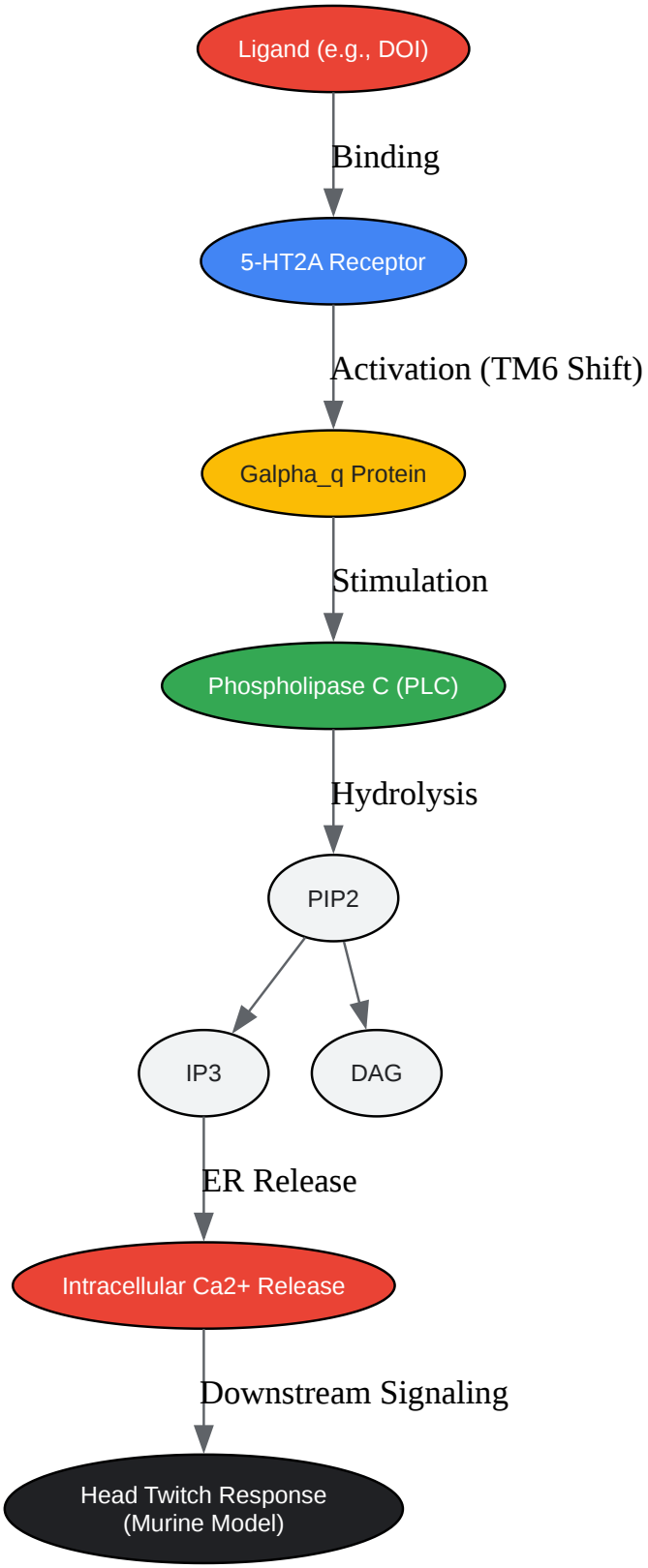

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Figure 2: The canonical Gq-mediated signaling cascade activated by para-substituted phenethylamines.

Monoamine Transporter Activity: The Neurotoxic Axis

Modifying the 4-position with electron-withdrawing groups or removing the 2,5-dimethoxy pattern shifts activity from the receptor to the transporter.

The "Releaser" Mechanism

Compounds like PCA (p-Chloroamphetamine) act as substrates for the Serotonin Transporter (SERT).

- Uptake: They are transported into the presynaptic neuron via SERT.[1]
- VMAT2 Disruption: Once inside, they inhibit VMAT2 (Vesicular Monoamine Transporter), causing vesicular serotonin to leak into the cytoplasm.
- Reverse Transport: The massive cytoplasmic concentration causes SERT to reverse direction, flooding the synapse with serotonin [2].

Selective Neurotoxicity

PCA is a specific neurotoxin for serotonergic neurons.[2][3]

- Mechanism: High-affinity uptake via SERT leads to oxidative stress and the formation of reactive quinone metabolites.
- Biomarker: Long-term depletion of Tryptophan Hydroxylase (TPH) activity.[3]
- SAR Note: Replacing the para-Cl with para-H (Amphetamine) shifts selectivity from SERT to DAT (Dopamine Transporter) and NET (Norepinephrine Transporter), reducing serotonergic toxicity but increasing dopaminergic stimulation [3].

Experimental Protocols

The following protocols are standard for synthesizing and validating these compounds.

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Synthesis: The Henry Reaction Route

This is the general academic standard for accessing the phenethylamine backbone.

Step 1: Condensation

- Reagents: Substituted Benzaldehyde + Nitromethane + Ammonium Acetate (Catalyst).
- Condition: Reflux in Acetic Acid.
- Product: Nitrostyrene (Yellow/Orange crystals).
- Note: The para-substituent must be present on the benzaldehyde starting material.

Step 2: Reduction

- Reagents: Lithium Aluminum Hydride (LiAlH4) or NaBH4/CuCl2.
- Solvent: Anhydrous THF.
- Procedure: Add nitrostyrene dropwise to hydride suspension. Reflux 24h.
- Workup: Fieser workup (Water/NaOH/Water) to precipitate aluminum salts. Extract freebase oil.

In Vitro Binding Assay (Radioligand)

To determine

values.

- Tissue Preparation: Rat frontal cortex homogenate (rich in 5-HT2A).
- Radioligand:

  -DOI (Agonist) or

  -Ketanserin (Antagonist).
- Displacement: Incubate tissue + radioligand + varying concentrations of test compound (

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to

M).

- Filtration: Harvest on GF/B glass fiber filters.
- Analysis: Scatchard plot to determine

, convert to

using Cheng-Prusoff equation.

Comparative Data Tables

Table 1: 5-HT2A Receptor Affinity (Rat Cortex)

Note the correlation between lipophilicity (hydrophobicity) of the para-substituent and affinity.

Compound	Structure	4-Substituent	5-HT2A Ki (nM)	Efficacy	Ref
2C-H	2,5-(OMe)2-PEA	-H	280	Low	[4]
2C-B	2,5-(OMe)2-PEA	-Br	1.2	Partial Agonist	[4]
2C-I	2,5-(OMe)2-PEA	-I	1.0	Partial Agonist	[4]
DOI	2,5-(OMe)2-AMP	-I	0.7	Full Agonist	[4]
LSD	Ergoline	N/A	3.5	Partial Agonist	[1]

Table 2: Transporter Selectivity (Inhibition/Release)

Note the inversion of selectivity from DAT to SERT upon para-chlorination.

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Compound	4-Substituent	DAT Ki (nM)	SERT Ki (nM)	Primary Effect	Ref
Amphetamine	-H	34	3,830	Dopamine Release	[3]
PCA	-Cl	350	30	5-HT Neurotoxin	[2,3]
Methamphetamine	-H	25	2,300	Dopamine Release	[3]

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